

Application Notes and Protocols: Titanium Disulfide (TiS₂) for Hydrogen Storage

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Compound of Interest

Compound Name: *Titanium disulfate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Titanium disulfide (TiS₂), a transition metal dichalcogenide, has garnered interest for its potential applications in energy storage, including as a material for hydrogen storage. Its layered structure is theoretically capable of intercalating hydrogen atoms. However, experimental results on the hydrogen storage capacity of TiS₂ have been varied, with some studies showing promise, particularly with nanostructured forms, while others report negligible hydrogen uptake. This document provides a summary of the current state of research, quantitative data from key studies, and detailed experimental protocols for the synthesis of TiS₂ and the evaluation of its hydrogen storage properties.

Data Presentation: Hydrogen Storage Properties of TiS₂

The hydrogen storage capacity of TiS₂ appears to be highly dependent on its morphology. Below is a summary of the available quantitative data.

Material Morphology	Hydrogen Storage Capacity (wt%)	Pressure (MPa)	Temperature (°C)	Notes
TiS2 Nanotubes	2.5	4	25	Open-ended tips are believed to facilitate hydrogen binding to sulfur.[1][2]
TiS2 Nanoplates/Powder	$< 0.10 \pm 0.05$	up to 1.2	-196	Negligible hydrogen capacity was observed at room temperature under similar pressure.[3]
TiS2 Nanoplates/Powder	Negligible	up to 8	up to 300	High-pressure and high-temperature experiments showed little to no hydrogen absorption.[3][4][5]

Experimental Protocols

I. Synthesis of Titanium Disulfide (TiS2)

Several methods have been employed for the synthesis of TiS2, each yielding materials with different morphologies.

A. Solid-Gas Reaction for TiS2 Nanoplates

This method involves the reaction of titanium powder with sulfur gas in a sealed environment.

Materials:

- Titanium powder (e.g., Goodfellow, 99.5% purity)
- Sulfur powder (e.g., Merck, 99.99% purity)
- Quartz ampoules

Procedure:

- Place approximately 1 g of titanium powder and 1.4 g of sulfur powder (S/Ti molar ratio = 2) into a quartz ampoule.
- Evacuate and seal the ampoule under vacuum.
- Heat the sealed ampoule in a furnace to 600 °C for 15 days.^[5]
- After the reaction period, allow the ampoule to cool down to room temperature.
- Carefully break the ampoule to retrieve the TiS₂ product.

B. Direct Reaction of Elements

This is a common method for producing polycrystalline TiS₂.

Materials:

- Titanium powder
- Sulfur powder

Procedure:

- Mix stoichiometric amounts of titanium and sulfur powders.
- Heat the mixture in an inert atmosphere or under vacuum at approximately 500 °C.^[1]
- The reaction $\text{Ti} + 2\text{S} \rightarrow \text{TiS}_2$ will proceed to form titanium disulfide.

C. Synthesis from TiCl_4 and H_2S (for Nanotubes)

This route can be adapted to produce TiS_2 nanotubes.

Materials:

- Titanium tetrachloride (TiCl_4)
- Hydrogen sulfide (H_2S) gas

Procedure:

- The synthesis is typically carried out via a chemical vapor transport method.
- TiCl_4 is reacted with a flow of H_2S gas at an elevated temperature.[\[1\]](#)
- The reaction $\text{TiCl}_4 + 2\text{H}_2\text{S} \rightarrow \text{TiS}_2 + 4\text{HCl}$ yields TiS_2 .
- Specific conditions such as temperature, pressure, and flow rates need to be optimized to promote the formation of nanotubular structures.[\[1\]](#)

D. Sol-Gel Synthesis for Thin Films

This method is suitable for preparing amorphous TiS_2 thin films.

Materials:

- Titanium isopropoxide ($\text{Ti}(\text{OPri})_4$)
- Appropriate solvent

Procedure:

- Prepare a precursor solution using titanium isopropoxide in a suitable solvent.
- Deposit the solution onto a substrate using a technique like spin coating.
- The resulting amorphous film can be crystallized into hexagonal TiS_2 by annealing at high temperatures.[\[1\]](#)

II. Characterization of TiS₂

A. Structural and Morphological Analysis

- X-Ray Diffraction (XRD): To confirm the crystal structure and phase purity of the synthesized TiS₂.
- Scanning Electron Microscopy (SEM): To observe the surface morphology and particle size of the TiS₂ powder or nanostructures.[\[4\]](#)[\[5\]](#)
- Energy Dispersive X-ray Spectroscopy (EDX): To determine the elemental composition and stoichiometry of the material.[\[4\]](#)[\[5\]](#)
- Transmission Electron Microscopy (TEM): For detailed imaging of nanostructures like nanotubes to determine their diameter, length, and hollowness.[\[1\]](#)[\[2\]](#)

B. Thermal Stability Analysis

- Thermogravimetric Analysis (TGA): To evaluate the thermal stability of the TiS₂ material under an inert atmosphere (e.g., Argon). A typical procedure involves heating the sample at a constant rate (e.g., 5 to 15 °C/min) and monitoring the weight loss.[\[5\]](#)

III. Hydrogen Storage Measurements

A. Manometric Method using a Sieverts' Apparatus

This is a volumetric method to determine the amount of hydrogen absorbed by a material.

Apparatus:

- A home-made or commercial Sieverts' apparatus, which consists of a calibrated gas reservoir, a sample holder, pressure transducers, and a temperature control system (furnace and/or cryostat).[\[3\]](#)[\[5\]](#)

Procedure:

- Sample Preparation: Place a known mass of the TiS₂ sample (e.g., 10 mg) into the sample holder.[\[5\]](#)

- Outgassing: Heat the sample under vacuum (e.g., at 150 °C for 3 hours) to remove any adsorbed gases and moisture.[\[3\]](#)
- Hydrogen Introduction: Introduce a known amount of hydrogen gas into the calibrated reservoir and measure the initial pressure.
- Absorption: Expand the hydrogen gas from the reservoir into the sample holder. The pressure will drop as hydrogen is absorbed by the sample.
- Equilibrium: Allow the system to reach thermal and pressure equilibrium.
- Calculation: The amount of hydrogen absorbed is calculated based on the pressure difference, the known volumes of the apparatus, and the equation of state for hydrogen.
- Isotherms: Repeat steps 3-6 at various pressures to construct a pressure-composition-isotherm (PCI) curve. Measurements can be performed at different temperatures, from cryogenic (-196 °C) to elevated temperatures (e.g., 300 °C).[\[3\]](#)[\[5\]](#)

B. Calorimetric Method using High-Pressure Differential Scanning Calorimetry (HP-DSC)

This technique is used to measure the heat flow associated with hydrogen absorption and desorption, providing information on the thermodynamics of the process.

Apparatus:

- A high-pressure differential scanning calorimeter (e.g., SENSYS evo DSC from Setaram).[\[5\]](#)

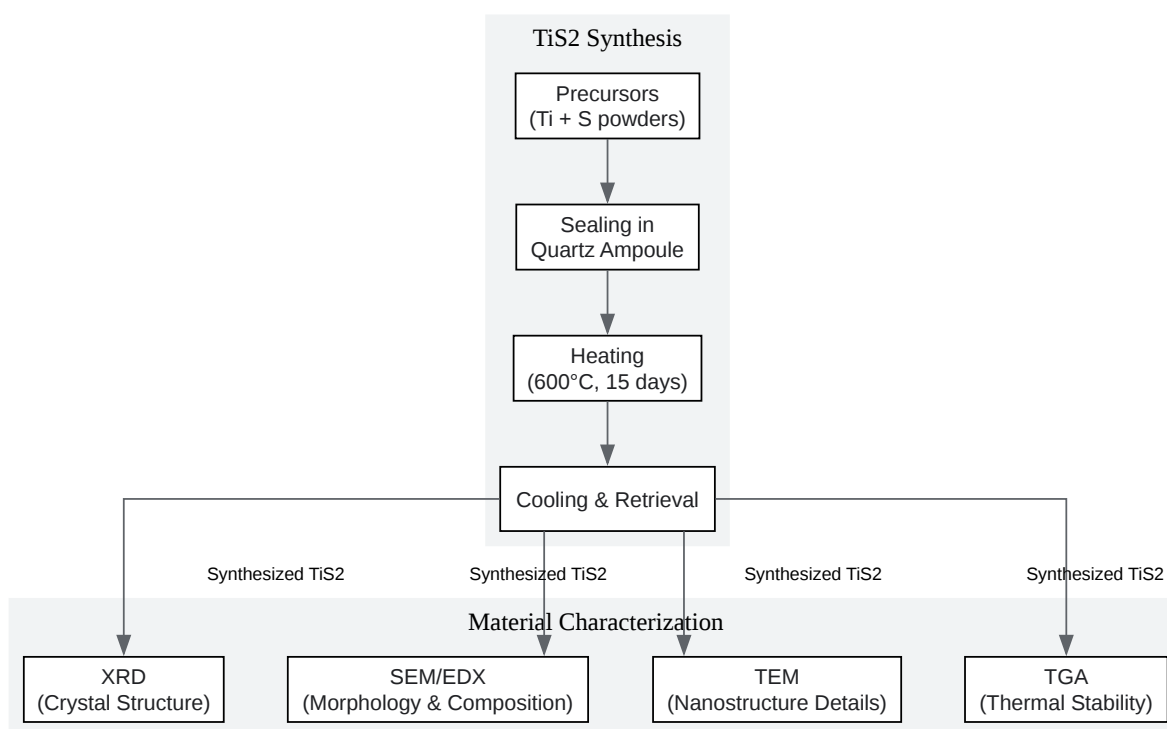
Procedure:

- Place a known mass of the TiS₂ sample (e.g., 10 mg) into the HP-DSC crucible.[\[5\]](#)
- Pressurize the sample chamber with hydrogen to the desired pressure (e.g., 20 bar).[\[5\]](#)
- Perform thermal cycling by heating and cooling the sample at a controlled rate (e.g., 5 °C/min) over a specific temperature range (e.g., room temperature to 300 °C).[\[5\]](#)
- The heat flow to or from the sample is measured relative to a reference. Exothermic peaks during cooling indicate absorption, while endothermic peaks during heating suggest

desorption.

Visualizations

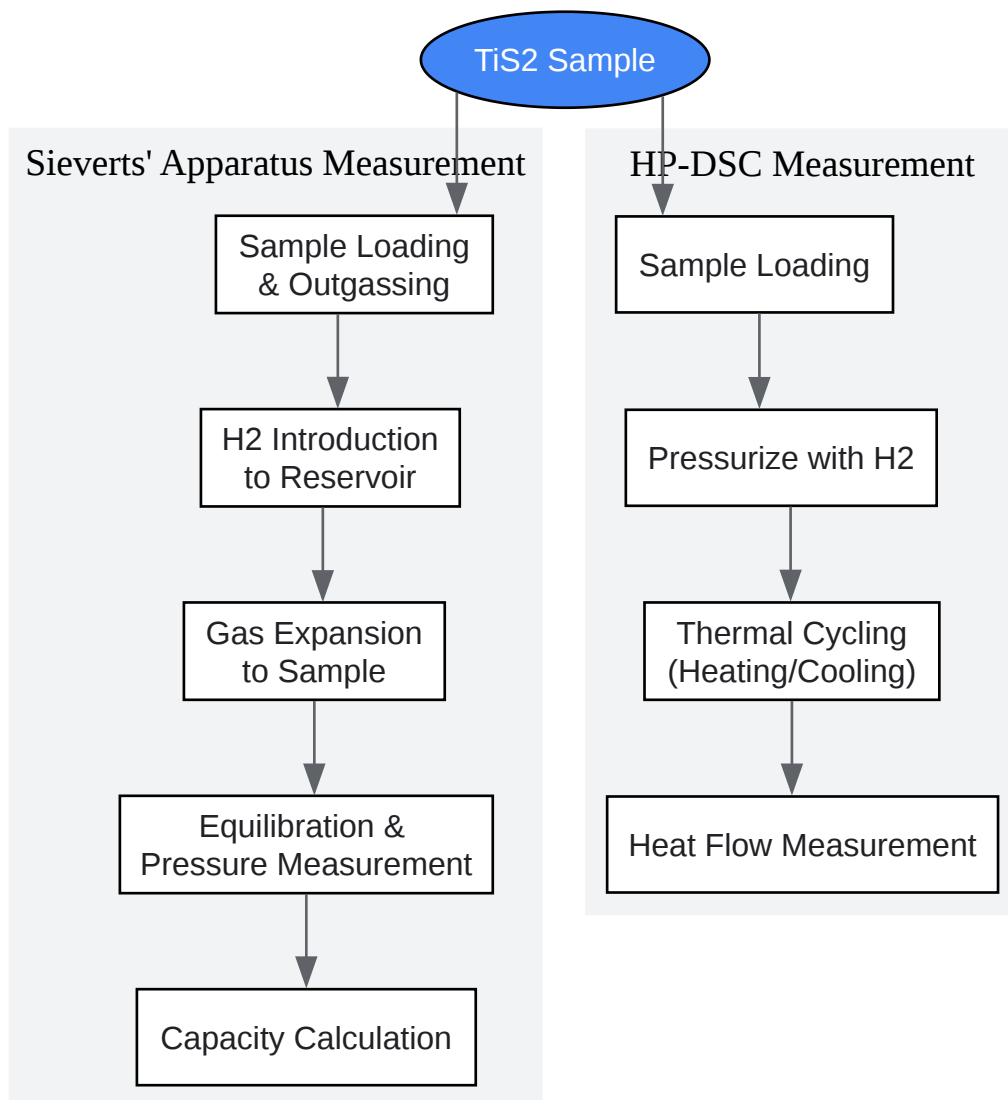
Experimental Workflow: TiS₂ Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of TiS₂.

Experimental Workflow: Hydrogen Storage Measurement



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Caption: Workflow for hydrogen storage property evaluation.

Application in Drug Development

While TiS₂ is primarily researched for energy storage, professionals in drug development may find the methodologies for material synthesis and characterization relevant. The precise control over nanomaterial morphology and the rigorous techniques for gas-solid interaction analysis

are transferable to the development and characterization of nanocarriers for drug delivery or catalysts for pharmaceutical synthesis.

Concluding Remarks

The potential of TiS₂ as a hydrogen storage material remains a subject of ongoing research. The significant discrepancy in reported storage capacities, particularly between nanotubular and nanoplate forms, underscores the critical role of material morphology and surface characteristics. The protocols detailed herein provide a foundation for researchers to synthesize and evaluate TiS₂ materials for hydrogen storage applications, contributing to a more comprehensive understanding of its capabilities. It is important to note that in some applications, TiS₂ may also act as a catalyst, decomposing during hydrogenation when combined with other materials like Mg₉₅Ce₅ alloys.[6][7] Therefore, a thorough characterization of the material post-hydrogenation is crucial.

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